

# Chemical Identity and Primary Research Applications

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## Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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The table below summarizes the core identity and research uses of **flufenacet oxalate**:

Property	Description
IUPAC Name	2-((4-fluorophenyl)(isopropyl)amino)-2-oxoacetic acid [1]
CAS Number	201668-31-7 [1] [2] [3]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> FNO <sub>3</sub> [1] [3]
Molecular Weight	225.22 g/mol [1]
Primary Application	Analytical standard for monitoring flufenacet in agricultural and environmental samples [2]
Analysis Techniques	HPLC, Gas Chromatography (GC) [2]

As an analytical standard, **flufenacet oxalate** is crucial for quantifying this major metabolite in studies investigating the **environmental fate and behavior** of the parent herbicide, flufenacet [3].

## Toxicological and Regulatory Profile

Recent assessments, particularly a 2024 European Food Safety Authority (EFSA) peer review, have raised significant concerns about flufenacet and its transformation products, which include **flufenacet oxalate**.

Aspect	Assessment Findings
<b>Endocrine Disruption</b>	Flufenacet meets criteria for thyroid modality endocrine disruption in humans and wild mammals [4] [5].
<b>Consumer Risk</b>	Consumer risk assessment is <b>not finalised</b> due to data gaps; potential for metabolites in drinking water [4].
<b>Environmental Risk</b>	High risk identified for aquatic organisms (algae), and for some uses for birds, bees, and earthworms [4].
<b>Groundwater Contamination</b>	Modelling indicates groundwater exposure for metabolites (including FOE oxalate) above the safety limit of 0.1 µg/L [4].
<b>Persistence</b>	Flufenacet breaks down to produce <b>trifluoroacetic acid (TFA)</b> , a persistent "forever chemical" [5].

Based on these findings, the EU has concluded that flufenacet falls under exclusion criteria and **a ban has been agreed**, effective from June 2025 [5].

## Experimental Analysis Protocols

For researchers analyzing **flufenacet oxalate** in environmental samples, the following methodologies are recommended based on its use as an analytical standard.

### Sample Preparation for Water Analysis

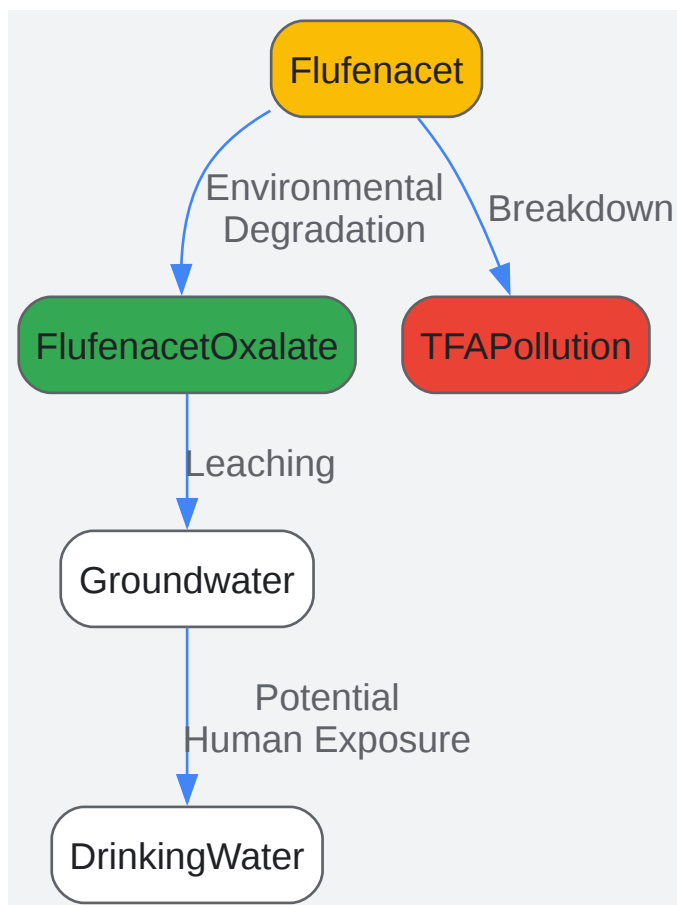
- **Solid-Phase Extraction (SPE)**: Pass water samples (e.g., 1 L) through a C18 SPE cartridge to retain analytes. Elute with an organic solvent like methanol or acetonitrile, then evaporate the eluent to dryness under a gentle nitrogen stream. Reconstitute the residue in a solvent compatible with the instrumental analysis (e.g., methanol-water mixture) for injection [2].

## Instrumental Quantification

- **High-Performance Liquid Chromatography (HPLC):**
  - **Column:** Reverse-phase C18 column.
  - **Mobile Phase:** A gradient of water (with 0.1% formic acid) and acetonitrile can be used for separation.
  - **Detection:** Tandem Mass Spectrometry (MS/MS) is preferred for high sensitivity and specificity in complex environmental matrices.
- **Gas Chromatography (GC):**
  - If using GC, the analyte may require derivatization to improve volatility.
  - **Detection:** Mass Spectrometry (GC-MS) is suitable for confirmation and quantification [2].

## Metabolic Pathway and Environmental Fate

The diagram below illustrates the formation of **flufenacet oxalate** and its role in the environmental degradation of the parent herbicide.



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**Flufenacet oxalate** is a **major metabolite** formed from flufenacet in soil and is highly mobile, posing a significant risk of leaching into groundwater [4] [3]. A key environmental concern is that flufenacet and its metabolites break down into **trifluoroacetic acid (TFA)**, a persistent environmental pollutant [5].

## Research Summary

- **Flufenacet oxalate** is primarily used as an analytical standard in environmental science to monitor the fate of the herbicide flufenacet.
- Recent **regulatory assessments** highlight significant toxicological and environmental concerns, including endocrine-disrupting properties and contribution to persistent PFAS pollution.
- Research applications are focused on **environmental monitoring and risk assessment** rather than therapeutic drug development.

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## References

1. CAS No : 201668-31-7 | Product Name : Flufenacet oxalate [pharmaffiliates.com]
2. OA PESTANAL , analytical standard 201668-31-7 Flufenacet [sigmaaldrich.com]
3. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
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5. - Wikipedia Flufenacet [en.wikipedia.org]

To cite this document: Smolecule. [Chemical Identity and Primary Research Applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b650731#flufenacet-oxalate-basic-research-applications>]

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